

Essential Procedures for the Safe Disposal of AZD-8835

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Compound of Interest

Compound Name: AZD-8835

Cat. No.: B605784

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The proper disposal of **AZD-8835**, a potent inhibitor of PI3K α and PI3K δ , is critical for maintaining laboratory safety and ensuring environmental protection. As a compound classified for causing organ damage through prolonged or repeated exposure, strict adherence to established protocols is mandatory for all researchers, scientists, and drug development professionals. This guide provides detailed, step-by-step instructions for the safe handling and disposal of **AZD-8835** waste.

Immediate Safety and Handling Protocols

Before beginning any disposal process, ensure that all personnel are equipped with the appropriate Personal Protective Equipment (PPE). This includes, but is not limited to, safety goggles, chemical-resistant gloves, and a lab coat. All handling of **AZD-8835**, including the preparation of waste, should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid the inhalation of any dust or aerosols.

Step-by-Step Disposal Procedure

- Waste Identification and Segregation:
 - All materials that have come into contact with **AZD-8835** must be treated as hazardous waste. This includes unused product, empty containers, contaminated PPE (gloves, etc.), and any labware (e.g., pipette tips, vials).

- Segregate **AZD-8835** waste from other laboratory waste streams to prevent cross-contamination and ensure proper disposal.
- Waste Containment:
 - Solid waste should be placed in a clearly labeled, sealed, and puncture-proof container. The container must be compatible with the chemical nature of the waste.
 - Liquid waste containing **AZD-8835** should be collected in a labeled, leak-proof container. Ensure the container material is compatible with the solvents used.
- Labeling:
 - All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name: "**AZD-8835**". Include the date the waste was first added to the container.
- Storage:
 - Store the sealed and labeled waste containers in a designated, secure area away from incompatible materials. The storage area should be cool, dry, and well-ventilated.
- Disposal:
 - **AZD-8835** waste must be disposed of through a licensed hazardous waste disposal company. Do not dispose of this chemical down the drain or in regular trash.
 - Follow all local, state, and federal regulations for hazardous waste disposal. Consult your institution's Environmental Health and Safety (EHS) department for specific procedures and to schedule a waste pickup.

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative information pertinent to the handling and disposal of **AZD-8835**.

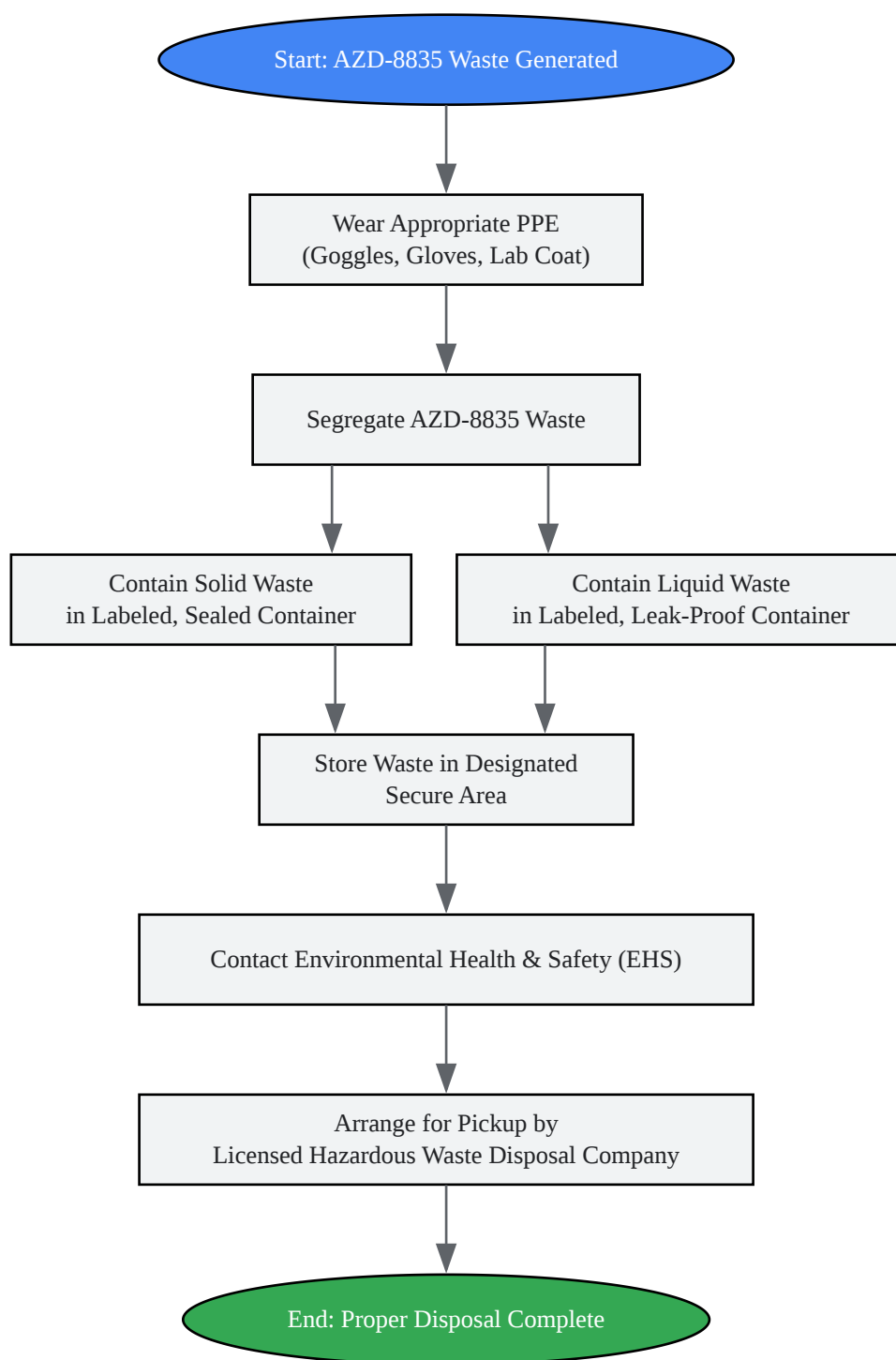
Parameter	Value	Source
GHS Hazard Statement	H372: Causes damage to organs through prolonged or repeated exposure	PubChem
GHS Precautionary Statement (Disposal)	P501: Dispose of contents/container in accordance with local/regional/national/international regulations	PubChem

Experimental Protocols Cited

The disposal procedures outlined above are based on standard laboratory safety protocols for handling hazardous chemicals and information typically found in Safety Data Sheets (SDS) for compounds of this nature. The GHS classification is provided by PubChem.

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **AZD-8835**.



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AZD-8835 Disposal Workflow

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